

# Cyclopentadienyllithium CAS number and molecular weight

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## Compound of Interest

Compound Name: Cyclopentadienyllithium

Cat. No.: B8815766

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An In-Depth Technical Guide to **Cyclopentadienyllithium**: Properties, Synthesis, and Applications

## Foreword

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development and chemical synthesis. It aims to provide an in-depth understanding of **cyclopentadienyllithium** (LiCp), a pivotal organolithium reagent. By delving into its fundamental properties, synthesis protocols, handling procedures, and diverse applications, this document is designed to be an authoritative reference, enabling users to leverage this versatile compound's full potential in their research and development endeavors. The content herein is structured to offer not just procedural steps but also the underlying scientific principles, ensuring both practical utility and a robust theoretical foundation.

## Core Properties of Cyclopentadienyllithium

**Cyclopentadienyllithium**, often abbreviated as LiCp, is an organolithium compound with the chemical formula  $C_5H_5Li$ . It is a salt-like compound consisting of the lithium cation ( $Li^+$ ) and the aromatic cyclopentadienide anion ( $Cp^-$ ).

## Physical and Chemical Characteristics

Property	Value	Source
CAS Number	16733-97-4	[1][2][3]
Molecular Weight	72.03 g/mol	[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> Li	[1][2][4]
Appearance	Colorless to pink or off-white solid/powder	[2][5]
Density	1.064 g/cm <sup>3</sup>	[5]
Solubility	Decomposes in water; Soluble in THF and dimethoxyethane	[5]
Sensitivity	Air and moisture sensitive	[2]

The pinkish hue often observed in commercial samples is typically due to trace oxidation impurities.[5] The compound's high reactivity with air and water necessitates handling under inert atmospheric conditions, a critical consideration for its practical application.

## Structural Elucidation

In the solid state, X-ray crystallography has revealed that solvent-free **cyclopentadienyllithium** adopts a "polydecker" sandwich complex structure. This consists of an infinite chain of alternating lithium cations sandwiched between cyclopentadienide ligands. [5] When dissolved in coordinating solvents like tetrahydrofuran (THF) or in the presence of amines such as tetramethylethylenediamine (TMEDA), LiCp forms adducts, for example, ( $\eta^5$ -Cp)Li(TMEDA).[5] This structural versatility is a key factor in its reactivity and utility in synthesis.

## Synthesis of Cyclopentadienyllithium

The preparation of **cyclopentadienyllithium** is a standard procedure in many synthetic chemistry laboratories. The most common method involves the deprotonation of cyclopentadiene by a strong lithium-based base.

## Reaction with Butyllithium

The most prevalent synthetic route is the reaction of freshly distilled cyclopentadiene with n-butyllithium (n-BuLi) in an ethereal solvent, typically THF.[5]

Reaction:  $C_5H_6 + LiC_4H_9 \rightarrow LiC_5H_5 + C_4H_{10}$ [5]

This reaction is an acid-base reaction where the acidic proton of cyclopentadiene is abstracted by the strong base, n-butyllithium. The formation of the aromatic cyclopentadienide anion is the driving force for this reaction.

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